

Application Notes and Protocols for Research

Compound VII-31: Solubility and Stability

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Compound of Interest

Compound Name: VII-31

Cat. No.: B2925028

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the solubility and stability of the novel research compound **VII-31**. The following data and protocols are intended to assist researchers in the proper handling, storage, and use of **VII-31** in various experimental settings.

Compound Profile

Identifier	Description
Compound Name	VII-31
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₄
Molecular Weight	423.47 g/mol
Appearance	White to off-white solid
Purity (by HPLC)	>98%

Solubility Data

The solubility of **VII-31** was determined in a range of common laboratory solvents at room temperature (25°C). The data is summarized in the table below. It is recommended to use DMSO for preparing high-concentration stock solutions. For aqueous buffers, the solubility is pH-dependent.

Solvent	Solubility (mg/mL)	Molarity (mM)	Notes
DMSO	> 85	> 200	Clear, colorless solution. Recommended for stock solutions.
Ethanol	~10	~23.6	Soluble with warming. May precipitate upon cooling.
Methanol	~5	~11.8	Moderately soluble.
PBS (pH 7.4)	< 0.1	< 0.24	Practically insoluble.
Water	< 0.05	< 0.12	Insoluble.

Stability Data

The stability of **VII-31** was assessed under various conditions to provide recommendations for storage and handling. Stability was evaluated by HPLC analysis of the compound's purity over time.

Condition	Duration	Purity Remaining (%)	Recommendations
Solid (-20°C)	12 months	>99%	Recommended for long-term storage.
Solid (4°C)	6 months	>98%	Suitable for short-term storage.
Solid (Room Temp)	1 month	>95%	Avoid prolonged storage at room temperature.
DMSO Stock (-20°C)	3 months	>98%	Aliquot to avoid freeze-thaw cycles.
Aqueous Buffer (pH 7.4, 4°C)	24 hours	~90%	Prepare fresh for each experiment.

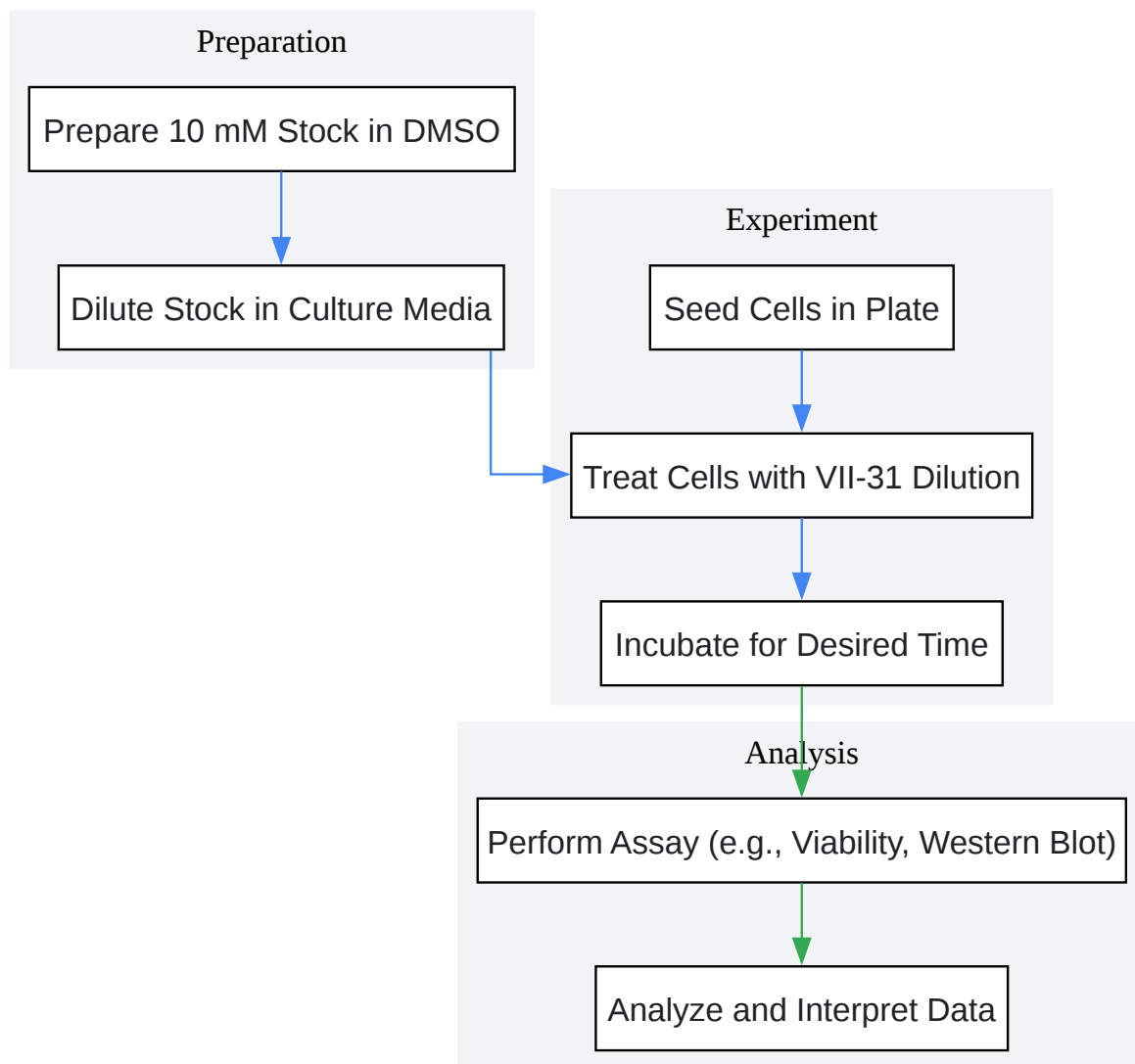
Experimental Protocols

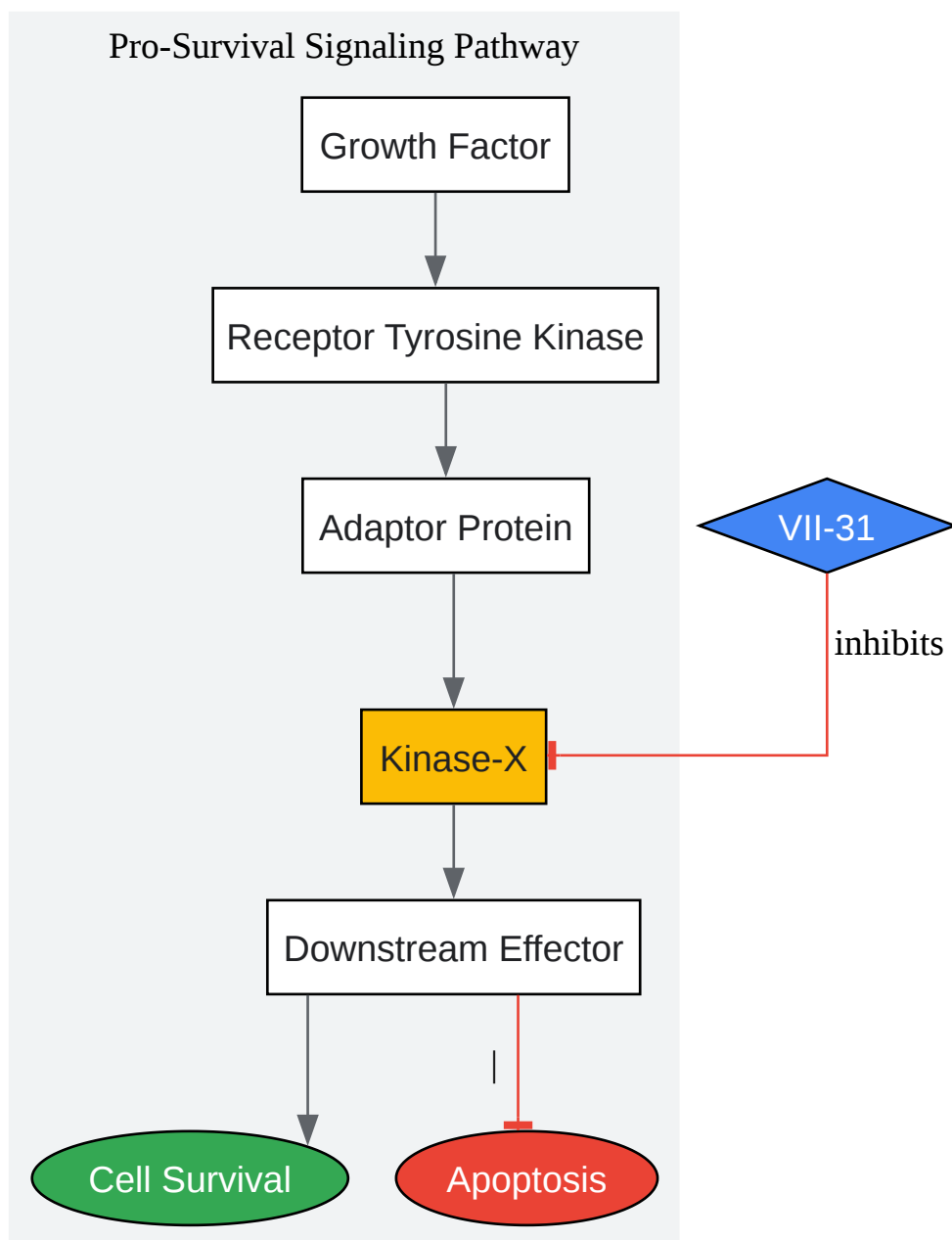
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

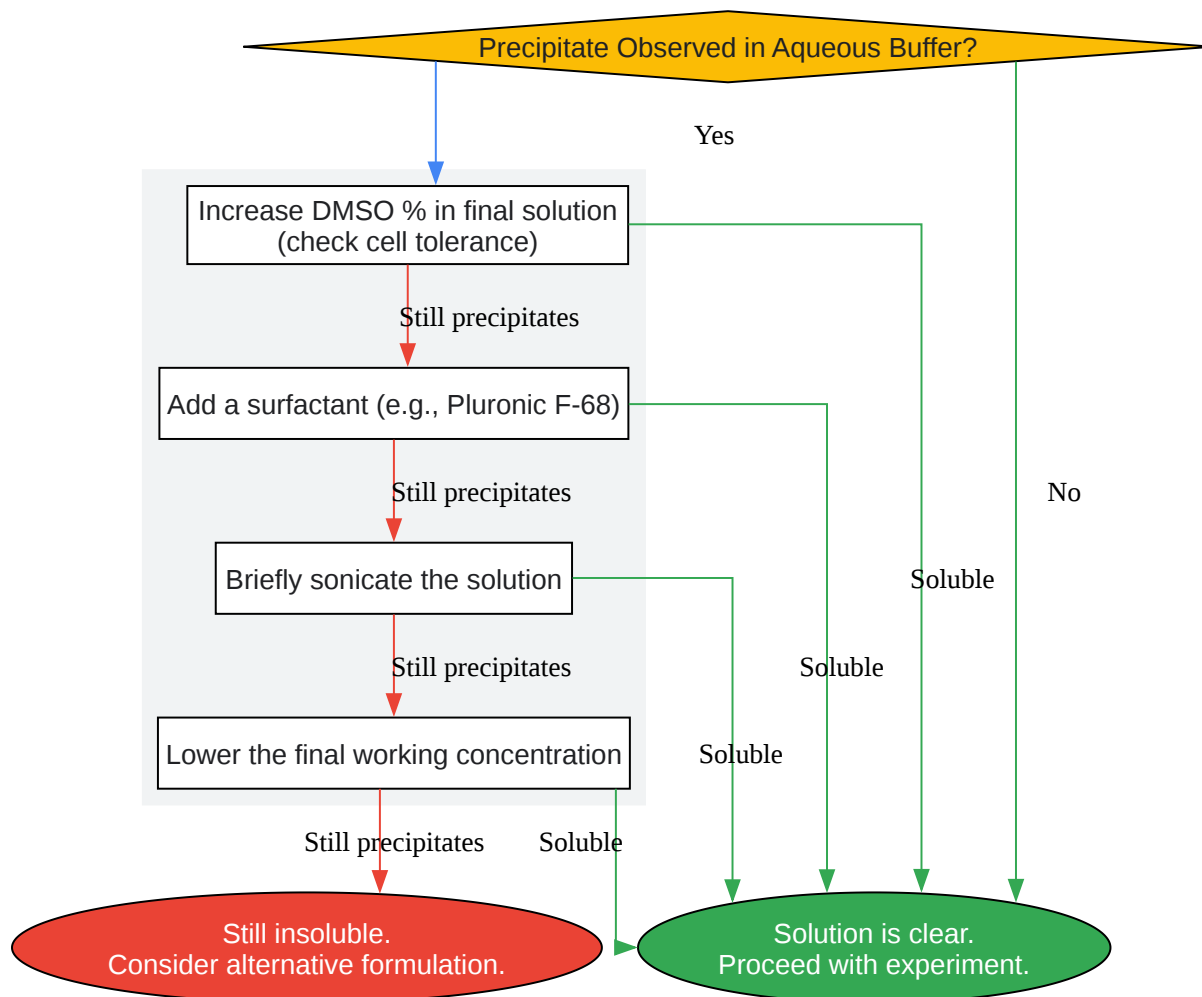
- Materials:
 - **VII-31** solid compound
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer
- Procedure:
 1. Equilibrate the vial of solid **VII-31** to room temperature before opening to prevent moisture condensation.
 2. Weigh out a precise amount of **VII-31**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.23 mg of **VII-31**.
 3. Add the appropriate volume of DMSO to the solid. For 4.23 mg, add 1 mL of DMSO.
 4. Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
 5. Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
 6. Store the aliquots at -20°C.

Protocol 2: General Workflow for Cell-Based Assays

This protocol outlines a general workflow for using **VII-31** in a typical cell-based experiment.







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